

hazards and safety precautions for 2-Iodo-6-methylbenzoic acid

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Compound of Interest

Compound Name: 2-Iodo-6-methylbenzoic acid

Cat. No.: B1336270

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An In-Depth Technical Guide to the Hazards and Safety Precautions for 2-Iodo-6-methylbenzoic Acid

This guide provides a comprehensive overview of the hazards, risk mitigation strategies, and emergency procedures associated with **2-Iodo-6-methylbenzoic acid**. It is intended for researchers, scientists, and drug development professionals who handle this compound in a laboratory setting. The information herein is synthesized from authoritative safety data sheets and chemical databases to ensure technical accuracy and promote a culture of safety.

Compound Identification and Physicochemical Properties

2-Iodo-6-methylbenzoic acid is a substituted aromatic carboxylic acid. Its structure, incorporating an iodine atom and a methyl group on the benzoic acid framework, makes it a useful building block in organic synthesis. Understanding its fundamental properties is the first step in a robust safety assessment.

Property	Value	Source
Molecular Formula	C ₈ H ₇ IO ₂	[1]
Molecular Weight	262.04 g/mol	[1]
CAS Number	54811-50-6	[1]
Physical Form	Solid, Powder	
Boiling Point	322.3 ± 30.0 °C at 760 mmHg	
Storage Temperature	4°C, protect from light	

Hazard Identification and GHS Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **2-Iodo-6-methylbenzoic acid** is classified as a hazardous substance. The primary hazards are irritant in nature, affecting the skin, eyes, and respiratory system.[1][2]

Hazard Class	Category	Hazard Statement	Pictogram	Signal Word
Skin Corrosion/Irritation	2	H315: Causes skin irritation	GHS07	Warning
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation	GHS07	Warning
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation	GHS07	Warning

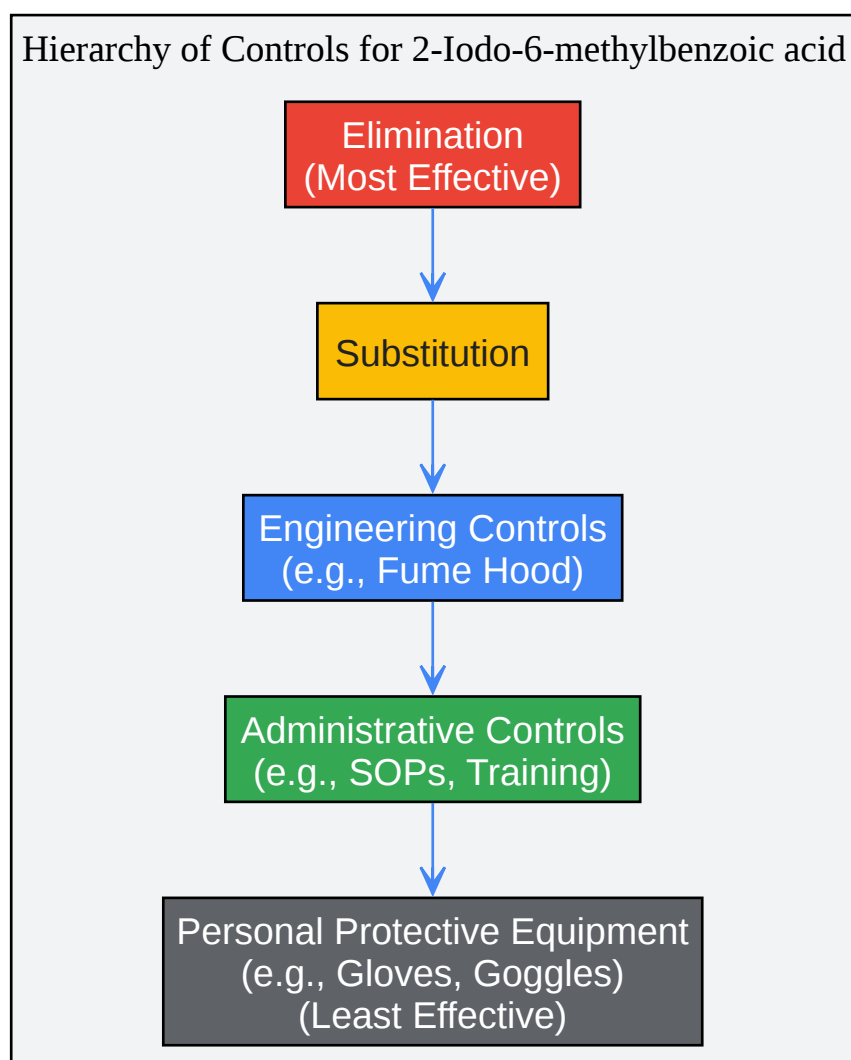
Source: European Chemicals Agency (ECHA) via PubChem[1], Sigma-Aldrich, ECHEMI[2]

The "Warning" signal word indicates that the hazard is significant but less severe than substances assigned a "Danger" signal word. The primary routes of occupational exposure are

inhalation of the dust, skin contact, and eye contact.

Proactive Exposure Control and Personal Protection

A multi-layered approach, known as the Hierarchy of Controls, is the most effective strategy for mitigating risks associated with hazardous chemicals. This approach prioritizes engineering and administrative controls over sole reliance on Personal Protective Equipment (PPE).



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Caption: The Hierarchy of Controls prioritizes risk management strategies from most to least effective.

Engineering Controls

The primary engineering control for handling powdered **2-Iodo-6-methylbenzoic acid** is to work within a certified chemical fume hood.^[3] This contains dust and prevents inhalation. Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.^{[4][5]}

Administrative Controls

- Standard Operating Procedures (SOPs): Develop detailed SOPs for all procedures involving this compound.
- Training: Ensure all personnel are trained on the specific hazards, handling protocols, and emergency procedures for this chemical.
- Hygiene Practices: Prohibit eating, drinking, or smoking in the laboratory.^[6] Always wash hands thoroughly with soap and water after handling the compound, even if gloves were worn.^{[3][6]} Contaminated work clothes should be laundered separately.^[6]

Personal Protective Equipment (PPE)

PPE is the last line of defense and must be selected to address the specific hazards of skin contact, eye contact, and inhalation.^[7]

PPE Type	Specification	Rationale and Best Practices
Eye and Face Protection	Chemical splash goggles.[8] A face shield may be used in conjunction with goggles for large quantities.[3][8]	Standard safety glasses do not provide a seal around the eyes and are inadequate for protecting against fine dusts or splashes.[8] Goggles must conform to standards such as EU EN166 or OSHA 29 CFR 1910.133.[3][9]
Skin Protection	Chemical-resistant gloves (e.g., nitrile). A lab coat is mandatory.[3]	Glove suitability depends on the duration of contact and specific operational conditions. [6] Always inspect gloves for tears or punctures before use. Remove gloves using the proper technique to avoid contaminating your skin.
Respiratory Protection	NIOSH/MSHA or European Standard EN 149 approved respirator.[9]	A respirator is necessary if engineering controls are insufficient or during spill cleanup where dust generation is unavoidable. Use a particulate filter (e.g., N95) for nuisance dust levels.[10]

Safe Handling and Storage Protocol

Adherence to a strict protocol is essential for safely managing **2-Iodo-6-methylbenzoic acid** in a research environment.

Step-by-Step Handling Protocol

- Preparation: Before handling, review the Safety Data Sheet (SDS). Ensure the chemical fume hood is operational and the work area is clear of clutter.

- Don PPE: Put on a lab coat, chemical splash goggles, and appropriate gloves.
- Weighing: Conduct all weighing operations within the fume hood or a ventilated balance enclosure to minimize dust dispersal. Use a spatula to gently transfer the solid. Avoid creating dust clouds.
- Transfer: If transferring to a reaction vessel, do so carefully within the fume hood.
- Post-Handling: Securely seal the container.^[6] Decontaminate the spatula and work surface.
- Doff PPE: Remove PPE in the correct order (gloves first), avoiding self-contamination.
- Hygiene: Immediately wash hands with soap and water.^[6]

Storage Requirements

Store the compound in its original, tightly sealed container in a cool, dry, and well-ventilated area.^{[2][6][9]} It should be stored away from incompatible materials and foodstuffs.^[6] A designated, locked storage cabinet is recommended.^[2] Protect the container from physical damage and inspect it regularly for leaks.^[6]

Emergency Procedures

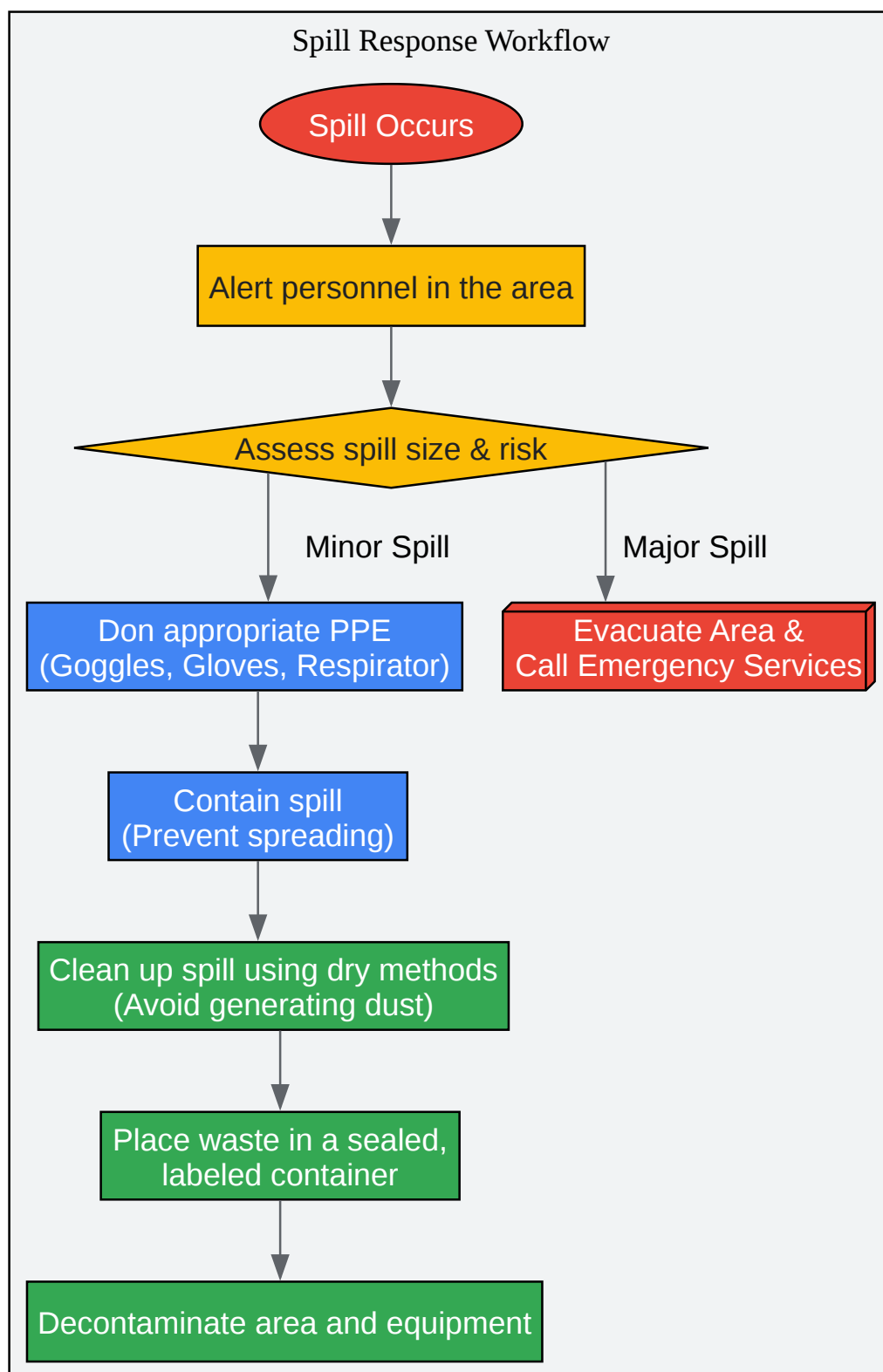
Rapid and correct response during an emergency is critical to minimizing harm. Personnel must be familiar with these procedures before an incident occurs.

First Aid Measures

Exposure Route	First Aid Protocol
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open to ensure complete irrigation.[3][11] Remove contact lenses if present and easy to do so.[6] Seek immediate medical attention, regardless of the apparent severity.[11]
Skin Contact	Immediately remove all contaminated clothing while flushing the affected skin with plenty of soap and water for at least 15 minutes.[3][11] Seek medical attention if irritation develops or persists.[6]
Inhalation	Move the affected person to fresh air and keep them in a position comfortable for breathing.[6] [9] If the person feels unwell, call a poison center or doctor.[9]
Ingestion	Do NOT induce vomiting. Rinse the mouth with water and give a glass of water to drink.[3][6] Seek medical advice if you feel unwell.[6]

Accidental Release (Spill) Protocol

For any spill, prioritize personal safety. If the spill is large or you are unsure how to proceed, evacuate the area and alert emergency services.[6]



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Caption: A decision workflow for responding to an accidental spill of **2-Iodo-6-methylbenzoic acid**.

- Evacuate & Alert: Notify all personnel in the immediate vicinity.[12]
- Control Access: Restrict access to the spill area.
- Ventilate: Ensure the area is well-ventilated, preferably by increasing exhaust through a fume hood.
- Cleanup:
 - Wear appropriate PPE, including a respirator, gloves, and goggles.[6]
 - Use dry cleanup procedures to avoid generating dust.[6] Do not add water.
 - Gently sweep or shovel the material. A vacuum cleaner equipped with a HEPA filter may also be used.[6]
 - Place the spilled material into a clean, dry, sealable, and correctly labeled container for hazardous waste disposal.[6]
- Decontamination: Clean the spill area thoroughly.
- Disposal: Dispose of the waste and contaminated materials according to local, state, and federal regulations.[2]

Fire and Explosion Hazard

2-Iodo-6-methylbenzoic acid is non-combustible and not considered a significant fire risk.[6] However, the containers may burn in a fire, and combustion may produce corrosive and toxic fumes, including carbon oxides and hydrogen iodide.[6]

- Extinguishing Media: Use extinguishing media appropriate for the surrounding fire. There are no restrictions on the type of extinguisher.[6]
- Firefighter Protection: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[9]

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